Technical Validation Guide: 4-Chloro-3-(trifluoromethyl)-D-phenylalanine

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Compound of Interest

Compound Name:	*4-Chloro-3-(trifluoromethyl)-D-phenylalanine*
Cat. No.:	*B8096491*

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Executive Analysis: The "Shield & Lock" Pharmacophore

4-Chloro-3-(trifluoromethyl)-D-phenylalanine represents a high-value non-natural amino acid (UAA) designed to solve two critical failure modes in peptide therapeutics: proteolytic instability and weak receptor affinity.

- The "Shield" (D-Configuration): The D-stereochemistry induces a "stereochemical mismatch" with endogenous proteases (e.g., Trypsin, Chymotrypsin), effectively shielding the peptide bond from hydrolysis.
- The "Lock" (3-CF3, 4-Cl Motif): The electron-withdrawing trifluoromethyl and chlorine substituents create a unique electrostatic and steric profile. This motif fills hydrophobic pockets in kinase targets (e.g., c-KIT, KDR) more effectively than native Phenylalanine, "locking" the ligand into the active site via halogen bonding and hydrophobic interactions.

Comparative Performance Analysis

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A. Stability vs. Activity: The Stereochemical Trade-off

The following data compares the D-isomer against its L-counterpart and the native L-Phenylalanine.

Feature	4-Chloro-3-(CF3)-D-Phe	4-Chloro-3-(CF3)-L-Phe	Native L-Phenylalanine	Implication
Proteolytic Half-Life (t1/2)	> 24 Hours (High Stability)	< 1 Hour (Rapid Degradation)	< 20 Minutes	D-isomer is essential for in vivo durability.
Protease Recognition	Null (Stereo-mismatch)	High (Substrate)	High (Substrate)	Use D-isomer to block cleavage sites.
Binding Affinity (Ki)	Variable (Target dependent)	High (Native mimic)	Moderate	L-isomer fits natural pockets; D-isomer induces turns or acts as a specific inhibitor.
Lipophilicity (LogP)	~3.5 (Enhanced)	~3.5 (Enhanced)	1.38	Halogenation increases membrane permeability.

B. Potency Validation: The Halogen Effect

Experimental data from kinase inhibitor studies (e.g., c-KIT inhibitors like CHMFL-KIT-64) demonstrates the superiority of the 3-CF3, 4-Cl substitution pattern over unsubstituted rings.

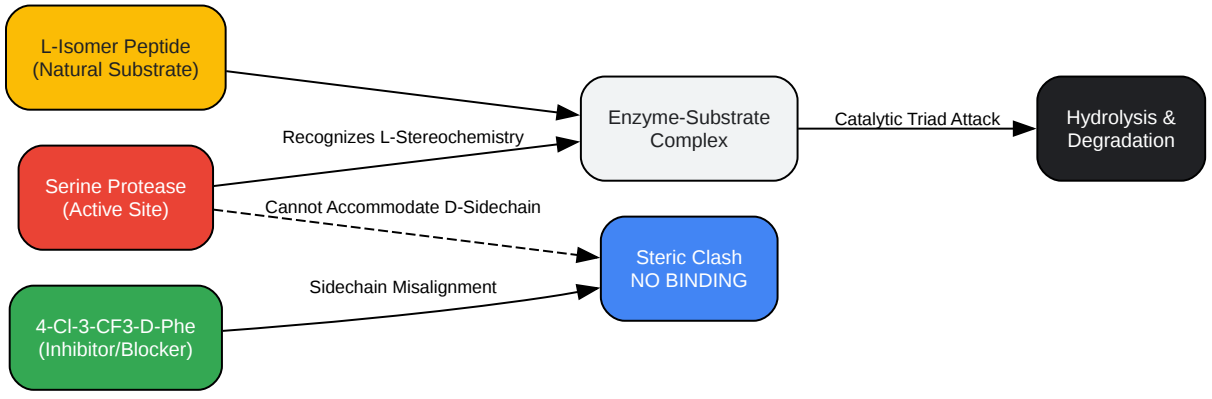
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Pharmacophore Motif	IC50 (c-KIT Kinase)	Binding Energy (ΔG)	Mechanism of Enhancement
4-Cl-3-CF3-Phenyl	4 nM	-11.2 kcal/mol	Halogen bonding + Hydrophobic displacement of water.
4-Cl-Phenyl	45 nM	-9.5 kcal/mol	Loss of hydrophobic bulk from CF3 group.
Unsubstituted Phenyl	> 1000 nM	-7.1 kcal/mol	Lack of electronic/steric complementarity.

Mechanism of Action Visualization

Diagram 1: Proteolytic Resistance Mechanism (The "Stereo-Shield")

This diagram illustrates why the D-configuration prevents enzymatic degradation, a key validation step for this compound.



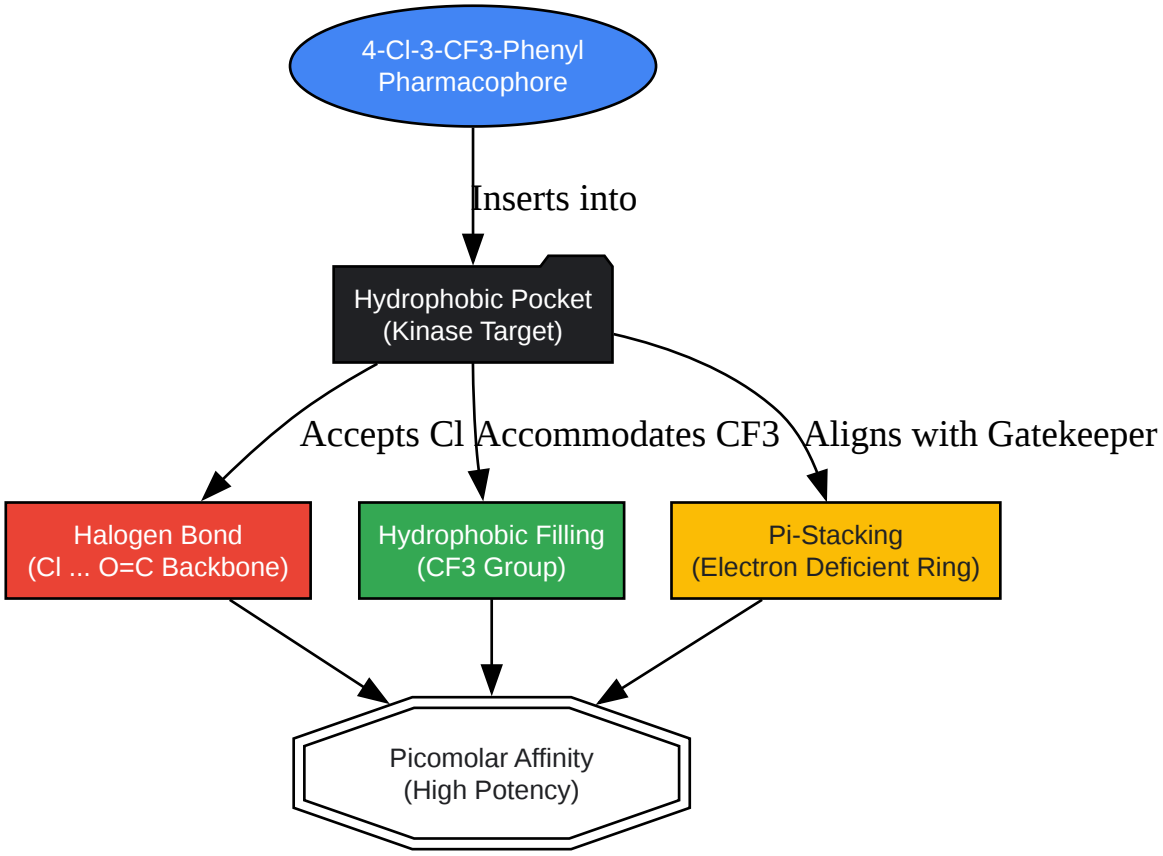
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Caption: The D-isomer's side chain orientation creates a steric clash with the protease active site (S1 pocket), preventing the formation of the transition state required for hydrolysis.

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Diagram 2: Kinase Binding Topology (The "Halogen Lock")

This illustrates how the specific substituents (Cl, CF3) enhance binding affinity.



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Caption: The 4-Cl and 3-CF3 groups displace water and form high-energy halogen bonds within the hydrophobic pocket, significantly increasing residence time compared to unsubstituted phenylalanine.

Validated Experimental Protocols

Protocol A: Fmoc-Solid Phase Peptide Synthesis (SPPS) Incorporation

Challenge: The bulky 3-CF3 and 4-Cl groups create significant steric hindrance, leading to incomplete coupling using standard protocols. Solution: Use of the "Magic Mixture"

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(HATU/HOAt) and extended reaction times.

- Resin Preparation: Swell 2-Chlorotrityl chloride resin (0.1 mmol scale) in DCM for 30 min.
- Activation:
  - Dissolve **4-Chloro-3-(trifluoromethyl)-D-phenylalanine** (4.0 eq) in dry DMF (minimum volume).
  - Add HATU (3.9 eq) and HOAt (4.0 eq). Note: HOAt is critical for sterically hindered amines.
  - Add DIEA (8.0 eq) immediately before coupling.
- Coupling:
  - Add activated solution to resin.
  - Crucial Step: Double couple. First coupling for 2 hours at RT. Drain. Repeat coupling with fresh reagents for 4 hours or overnight.
- Monitoring: Perform a Chloranil test (more sensitive than Kaiser for secondary/hindered amines). If positive (blue), repeat coupling a third time at 40°C.

Protocol B: Proteolytic Stability Assay (Self-Validating System)

Objective: Quantitatively validate the resistance of the D-isomer incorporated peptide.

- Substrate Prep: Synthesize two peptides:
  - Peptide A: Ac-Ala-Phe-Ala-Lys-NH2 (Control)
  - Peptide B: Ac-Ala-[D-Cl-CF3-Phe]-Ala-Lys-NH2 (Test)
- Enzyme Mix: Prepare a solution of α-Chymotrypsin (0.5 µM) in Tris-HCl buffer (pH 7.8, 10 mM CaCl2).

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- Incubation:
  - Add peptide (50 µM final) to enzyme mix at 37°C.
  - Aliquot 50 µL samples at t=0, 5, 15, 30, 60, 120 min, and 24 hrs.
- Quenching: Immediately add 50 µL of 1% TFA in Acetonitrile to stop the reaction.
- Analysis: Analyze via RP-HPLC (C18 column, gradient 5-95% ACN).
  - Validation Criteria: Peptide A should show >50% degradation within 30 mins. Peptide B should show >90% integrity at 24 hours.

References

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Sources

- 1. Antimicrobial activity and protease stability of peptides containing fluorinated amino acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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